

# Essential Safety and Operational Guide for Handling ML 145

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## Compound of Interest

Compound Name: ML 145

Cat. No.: B1139099

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This guide provides immediate safety, handling, and disposal protocols for **ML 145**, a selective antagonist for the GPR35 orphan receptor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Compound Data Summary

A summary of the key quantitative data for **ML 145** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>24</sub> H <sub>22</sub> N <sub>2</sub> O <sub>5</sub> S <sub>2</sub>
Molecular Weight	482.57 g/mol
CAS Number	1164500-72-4
Appearance	Solid Powder
Purity	≥98%
Solubility	Soluble in DMSO
Storage Temperature	-20°C

## Personal Protective Equipment (PPE)

When handling **ML 145**, appropriate personal protective equipment is essential to minimize exposure and ensure personal safety. Although a specific Safety Data Sheet (SDS) for **ML 145** indicates no known hazards, it is best practice to handle all research chemicals with a high degree of caution.<sup>[1]</sup>

#### Core PPE Requirements:

- **Eye Protection:** Chemical safety goggles should be worn to protect against accidental splashes.
- **Hand Protection:** Nitrile gloves are required. It is recommended to use a double-gloving technique, especially when handling the pure compound. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat must be worn at all times.
- **Respiratory Protection:** While no specific respiratory hazards are identified, it is advisable to handle the solid compound in a well-ventilated area or a fume hood to avoid inhalation of any dust particles.

## Operational Plan: Handling and Experimental Protocols

Adherence to a strict operational plan is crucial for the safe handling of **ML 145**.

#### Step-by-Step Handling Procedure:

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. Have all necessary equipment, including PPE, readily available.
- **Weighing and Aliquoting:**
  - Perform these tasks in a designated area, such as a chemical fume hood, to minimize the potential for dust inhalation.
  - Use appropriate tools, such as a spatula and weighing paper, to handle the solid compound.

- Close the primary container tightly after use.
- Dissolution:
  - When preparing solutions, slowly add the solvent (e.g., DMSO) to the solid **ML 145** to prevent splashing.
  - If necessary, use sonication to aid dissolution.
- Experimental Use:
  - Clearly label all solutions containing **ML 145**.
  - When using the compound in experiments, follow all laboratory-specific protocols.
- Spill Management:
  - In the event of a spill, immediately alert others in the vicinity.
  - For small spills of the solid, carefully sweep or vacuum the material and place it in a sealed container for disposal.<sup>[1]</sup>
  - For liquid spills, absorb the material with an inert absorbent, such as vermiculite or sand, and place it in a sealed container for disposal.
  - Clean the spill area thoroughly with an appropriate solvent and then with soap and water.

## Disposal Plan

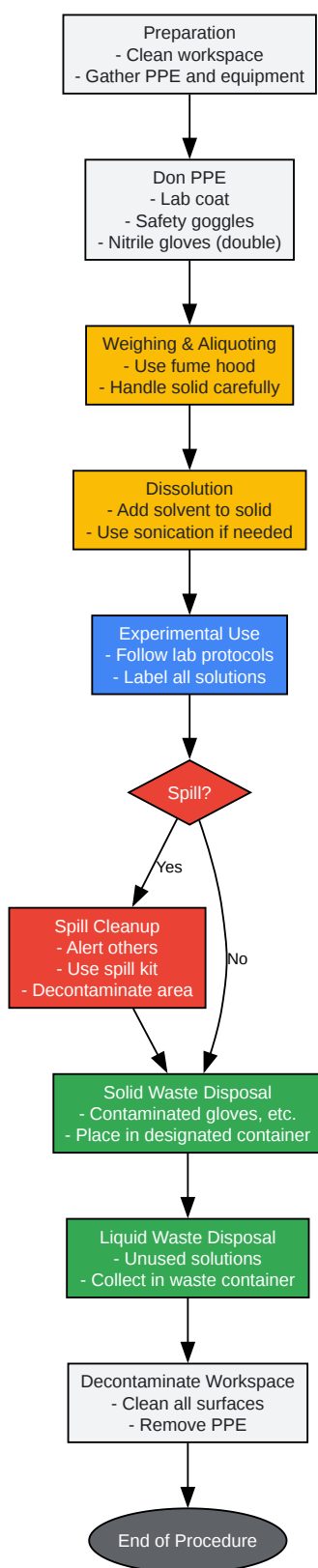
Proper disposal of **ML 145** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance. As **ML 145** is not classified as a hazardous substance, it can typically be disposed of as non-hazardous chemical waste.<sup>[2][3][4]</sup> However, always consult and adhere to your institution's specific waste disposal guidelines.

### Disposal Procedures:

- **Unused Compound:** Unwanted or expired **ML 145** should be disposed of through your institution's chemical waste program. It should be placed in a clearly labeled, sealed

container.

- Contaminated Labware:
  - Solid Waste: Gloves, weighing paper, and other contaminated solid materials should be placed in a designated solid waste container.
  - Liquid Waste: Solutions containing **ML 145** should be collected in a designated non-hazardous liquid waste container. Do not pour solutions down the drain unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- Empty Containers:
  - Rinse empty containers that held **ML 145** three times with a suitable solvent.
  - The rinsate should be collected and disposed of as non-hazardous liquid waste.
  - Deface the label on the empty container before disposing of it in the regular trash.



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Caption: Workflow for the safe handling and disposal of **ML 145**.

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